

An In-depth Technical Guide to the Oxidation States of Iridium Hexachloride

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Compound of Interest

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This technical guide provides a comprehensive examination of the known and potential oxidation states of iridium within a hexachloride coordination sphere, focusing on the prevalent +3 and +4 states. This document synthesizes crystallographic, spectroscopic, and electrochemical data, offering detailed experimental protocols for the synthesis and characterization of these important chemical entities.

Executive Summary

Iridium, a dense and highly corrosion-resistant transition metal, exhibits a rich redox chemistry. Within the hexachloride ligand field, iridium most commonly adopts the +3 and +4 oxidation states, forming the hexachloroiridate(III) anion, $[\text{IrCl}_6]^{3-}$, and the hexachloroiridate(IV) anion, $[\text{IrCl}_6]^{2-}$, respectively. These complexes are pivotal starting materials in iridium chemistry, finding applications in catalysis and materials science. This guide presents a detailed comparison of their physicochemical properties and outlines methodologies for their preparation and analysis. While less common, the potential for iridium hexachloride complexes in other oxidation states, such as +5 and +2, is also explored based on theoretical and indirect experimental evidence.

Prevalent Oxidation States: Ir(III) and Ir(IV)

The most well-characterized oxidation states for iridium hexachloride are +3 and +4. The interconversion between these two states is a facile and reversible one-electron process, making the $[\text{IrCl}_6]^{2-}/[\text{IrCl}_6]^{3-}$ couple a classic example in electrochemical studies.

Physicochemical Properties

The distinct electronic configurations of Ir(III) (d^6) and Ir(IV) (d^5) give rise to markedly different physical and chemical properties, which are summarized in the table below.

Property	$[\text{IrCl}_6]^{3-}$ (Iridium(III))	$[\text{IrCl}_6]^{2-}$ (Iridium(IV))
Electron Configuration	t_{2g}^6	t_{2g}^5
Magnetic Properties	Diamagnetic ($\mu_{\text{eff}} \approx 0$ B.M.)	Paramagnetic ($\mu_{\text{eff}} \approx 1.73$ B.M.) [1]
Color	Olive-green	Dark brown/red-black
Ir-Cl Bond Length (Å)	~ 2.35	~ 2.33
Symmetry	Octahedral (Oh)	Octahedral (Oh)
Standard Redox Potential	$E^\circ([\text{IrCl}_6]^{2-}/[\text{IrCl}_6]^{3-}) = +0.867$ V vs. SHE [2]	

Structural Characteristics

Both $[\text{IrCl}_6]^{3-}$ and $[\text{IrCl}_6]^{2-}$ anions adopt a regular octahedral geometry. X-ray crystallographic studies of their salts, such as $\text{K}_3[\text{IrCl}_6]$ and $\text{K}_2[\text{IrCl}_6]$, have provided precise bond lengths and angles. The slightly shorter Ir-Cl bond length in the Ir(IV) complex is consistent with the higher positive charge on the central metal ion, which leads to a stronger attraction for the chloride ligands. In $\text{K}_2[\text{IrCl}_6]$, the Cl-Ir-Cl bond angles are fixed at 90° due to the cubic symmetry of the crystal structure.[\[1\]](#)

Less Common and Hypothetical Oxidation States Iridium(V) Hexachloride ($[\text{IrCl}_6]^-$)

While iridium can reach a +5 oxidation state in other coordination environments, the existence of a stable $[\text{IrCl}_6]^-$ anion is not well-established experimentally. Theoretical studies and the observation of high oxidation states in other iridium compounds suggest its potential as a transient or highly reactive species.[3] The generation of such a species would require a potent oxidizing agent and non-coordinating reaction conditions to prevent ligand substitution or decomposition.

Iridium(II) Hexachloride ($[\text{IrCl}_6]^{4-}$)

The iridium(II) oxidation state is generally unstable and rare for iridium. The $[\text{IrCl}_6]^{4-}$ complex has not been isolated or characterized. Its formation would require strong reducing conditions, and it is predicted to be highly susceptible to oxidation.

Experimental Protocols

Detailed methodologies for the synthesis and characterization of the common iridium hexachloride complexes are provided below.

Synthesis of Hexachloroiridate(IV) Salts

Synthesis of Potassium Hexachloroiridate(IV), $\text{K}_2[\text{IrCl}_6]$:

A common method involves the chlorination of a mixture of iridium metal and potassium chloride.

- Procedure: A finely ground mixture of iridium powder and potassium chloride in a 1:2 molar ratio is heated to 600 °C in a stream of dry chlorine gas. The product is then cooled under a chlorine atmosphere.

Synthesis of Sodium Hexachloroiridate(IV), $\text{Na}_2[\text{IrCl}_6]$:

This salt is often prepared from a commercially available iridium source.

- Procedure: Iridium(IV) chloride hydrate is dissolved in a minimal amount of water. A saturated solution of sodium chloride is added, leading to the precipitation of sodium hexachloroiridate(IV) upon cooling. The precipitate is collected by filtration, washed with cold ethanol, and dried in a desiccator.

Synthesis of Hexachloroiridate(III) Salts

Synthesis of Potassium Hexachloroiridate(III), $K_3[IrCl_6]$:

This complex is typically prepared by the reduction of the corresponding Ir(IV) salt.

- Procedure: Potassium hexachloroiridate(IV) is dissolved in water, and the solution is deoxygenated by bubbling with nitrogen gas. A reducing agent, such as sulfur dioxide or a sulfite salt, is slowly added until the solution turns from dark brown to a clear olive-green. The addition of excess potassium chloride precipitates $K_3[IrCl_6]$, which is then filtered, washed with ethanol, and dried under vacuum.

Synthesis of Sodium Hexachloroiridate(III), $Na_3[IrCl_6]$:

Similar to the potassium salt, this is prepared by reduction.

- Procedure: Sodium hexachloroiridate(IV) is dissolved in water. The solution is then reduced using agents like iron(II) sulfate, oxalic acid, or hydrogen sulfide.^[4] The resulting green solution of $Na_3[IrCl_6]$ can be used in situ or the salt can be precipitated by the addition of a large excess of ethanol.

Characterization Techniques

Cyclic Voltammetry:

This electrochemical technique is ideal for studying the reversible $[IrCl_6]^{2-}/[IrCl_6]^{3-}$ redox couple.

- Protocol: A solution containing the iridium hexachloride complex (e.g., 1-5 mM in a suitable electrolyte like 0.1 M KCl) is prepared. A standard three-electrode setup is used, consisting of a working electrode (e.g., glassy carbon or platinum), a reference electrode (e.g., Ag/AgCl), and a counter electrode (e.g., platinum wire). The potential is swept between appropriate limits (e.g., +1.2 V to +0.2 V vs. Ag/AgCl) at a known scan rate (e.g., 100 mV/s). The resulting voltammogram will show a reversible one-electron oxidation and reduction wave.

UV-Vis Spectroscopy:

The distinct colors of the Ir(III) and Ir(IV) hexachloride complexes are reflected in their UV-Vis absorption spectra.

- Protocol: Solutions of the complexes are prepared in a non-coordinating solvent (e.g., dilute HCl to prevent aquation). The absorbance is measured over the UV-Vis range (typically 200-800 nm). The spectra of $[\text{IrCl}_6]^{2-}$ are characterized by charge-transfer bands in the visible region, giving it a dark color, while the d-d transitions in $[\text{IrCl}_6]^{3-}$ are weaker and occur at different wavelengths, resulting in a lighter green color.[5]

Electron Paramagnetic Resonance (EPR) Spectroscopy:

EPR spectroscopy is a powerful tool for characterizing the paramagnetic $[\text{IrCl}_6]^{2-}$ complex.

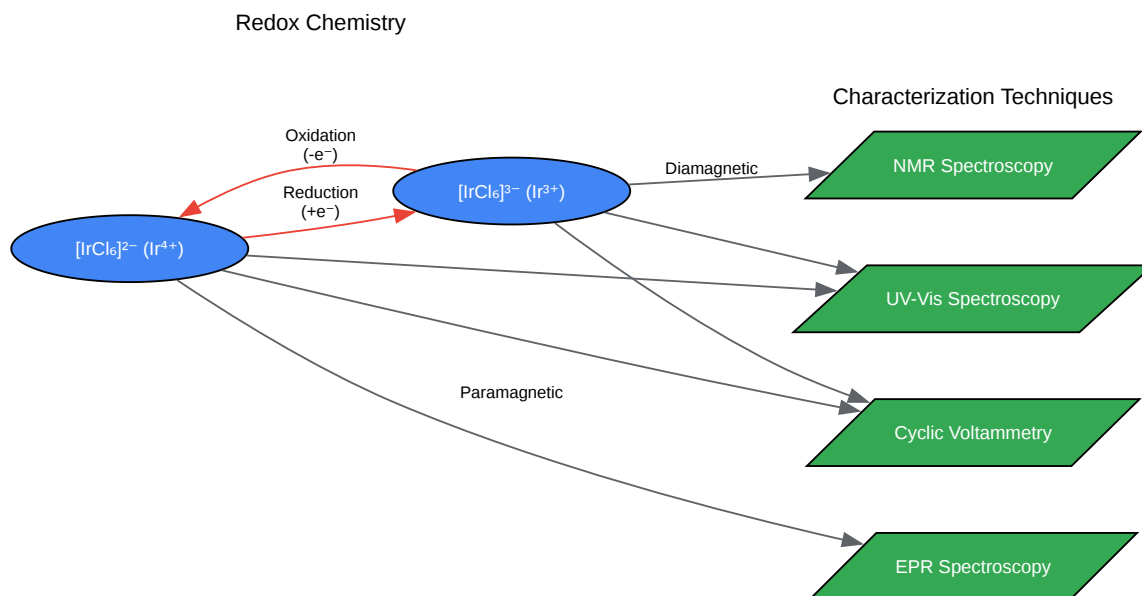
- Protocol: The EPR spectrum of a frozen solution or a powdered solid sample of an Ir(IV) hexachloride salt is recorded at low temperature (e.g., 77 K). The d^5 electronic configuration of Ir(IV) in an octahedral field gives rise to a characteristic EPR signal.[6][7]

Nuclear Magnetic Resonance (NMR) Spectroscopy:

Due to its diamagnetic nature, the $[\text{IrCl}_6]^{3-}$ complex can be studied by NMR spectroscopy. While ^{193}Ir NMR is possible, it is often challenging due to the nucleus's properties. Proton NMR of the counter-ions can be used to infer properties of the complex.

Signaling Pathways and Logical Relationships

The relationship between the common oxidation states and the analytical techniques used for their characterization can be visualized as follows:

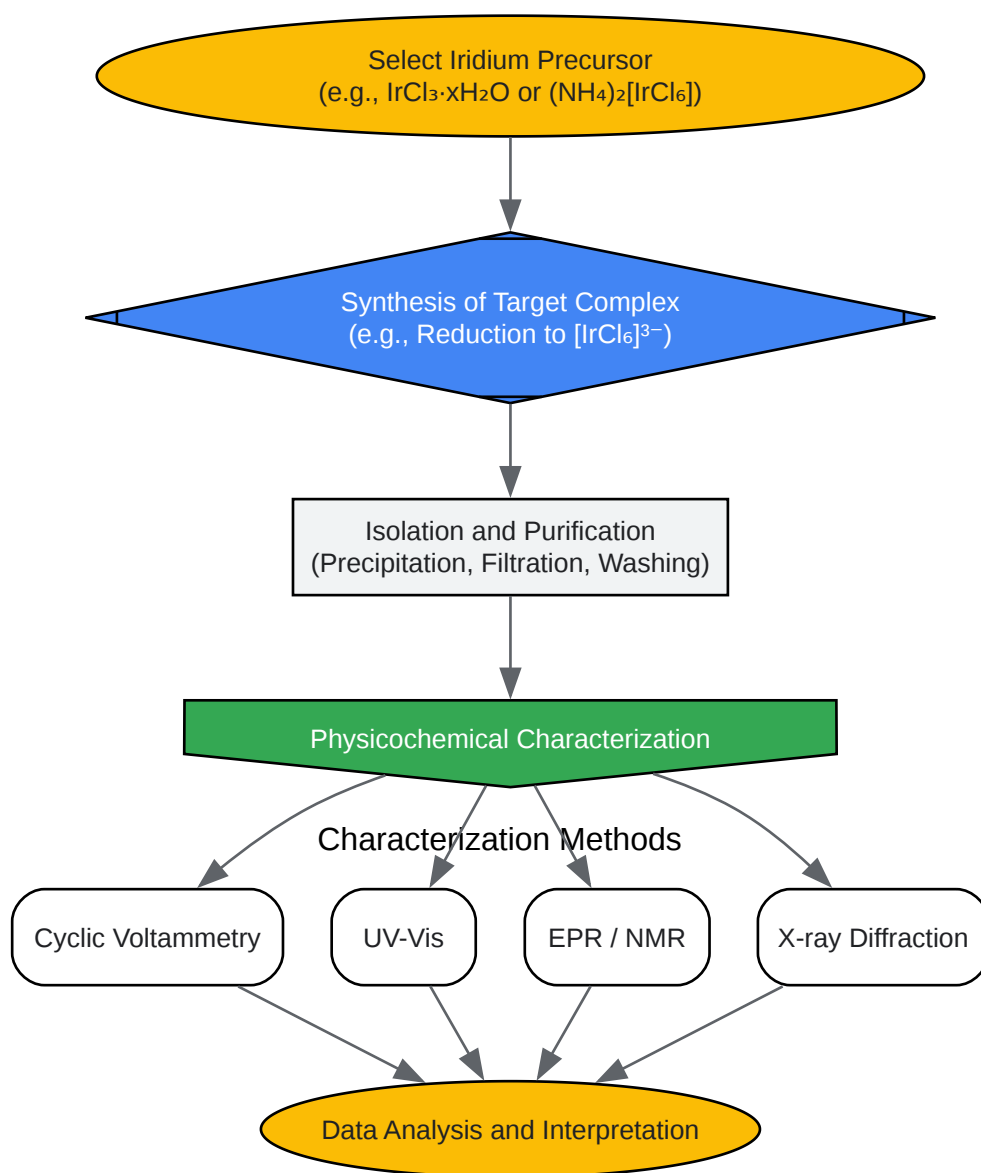


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Caption: Redox relationship and characterization of Ir(III) and Ir(IV) hexachlorides.

Experimental Workflow

A typical workflow for the synthesis and characterization of an iridium hexachloride complex is depicted below.



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Caption: A generalized workflow for iridium hexachloride synthesis and analysis.

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